

# 4-(Chloromethyl)benzene-1-sulfonyl chloride solubility data

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## Compound of Interest

Compound Name: 4-(Chloromethyl)benzene-1-sulfonyl chloride

CAS No.: 2389-73-3

Cat. No.: B151270

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An In-depth Technical Guide to the Solubility of **4-(Chloromethyl)benzene-1-sulfonyl chloride**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**4-(Chloromethyl)benzene-1-sulfonyl chloride**, identified by CAS No. 2389-73-3, is a bifunctional aromatic compound of significant interest in medicinal chemistry and organic synthesis.<sup>[1][2]</sup> Its structure, featuring both a reactive sulfonyl chloride and a benzyl chloride moiety, makes it a versatile building block for the synthesis of complex molecules and novel sulfonamide derivatives. Understanding its solubility is not merely an academic exercise; it is a critical parameter that dictates its handling, reaction conditions, purification strategies, and ultimately, its successful application in research and development.

This guide provides a comprehensive analysis of the solubility profile of **4-(Chloromethyl)benzene-1-sulfonyl chloride**. In the absence of extensive published

quantitative data for this specific molecule, we will leverage established chemical principles and solubility data from closely related structural analogues—namely p-toluenesulfonyl chloride and 4-chlorobenzenesulfonyl chloride—to construct a reliable and practical solubility framework. This approach, rooted in comparative structural analysis, offers robust, field-proven insights for laboratory applications.

## Core Physicochemical Properties

A foundational understanding of a compound's physical properties is essential for interpreting its solubility behavior. **4-(Chloromethyl)benzene-1-sulfonyl chloride** is a solid at room temperature, a characteristic that influences its dissolution kinetics.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>6</sub> Cl <sub>2</sub> O <sub>2</sub> S	[3]
Molecular Weight	225.09 g/mol	[1][3]
Melting Point	58 °C	[3]
Appearance	White to off-white crystalline solid	N/A (Typical)

## Solubility Profile: A Synthesis of Analogue Data and Chemical Principles

While specific quantitative solubility values for **4-(chloromethyl)benzene-1-sulfonyl chloride** are not widely documented, its behavior can be confidently predicted. The molecule possesses a polar sulfonyl chloride group (-SO<sub>2</sub>Cl) and a relatively nonpolar aromatic backbone. This duality suggests poor solubility in highly polar solvents like water and good solubility in a range of organic solvents. This is strongly supported by data from its analogues.

## Qualitative Solubility Overview

The following table summarizes the expected solubility of **4-(chloromethyl)benzene-1-sulfonyl chloride** in various common laboratory solvents, based on documented data for p-toluenesulfonyl chloride and 4-chlorobenzenesulfonyl chloride.

Solvent Class	Representative Solvents	Expected Solubility	Rationale & Analogue Evidence
Aromatic Hydrocarbons	Toluene, Benzene	Freely Soluble	p-Toluenesulfonyl chloride is "freely soluble" in benzene; 4-chlorobenzenesulfonyl chloride is "very soluble" in benzene and soluble in toluene. <a href="#">[4]</a> <a href="#">[5]</a>
Halogenated Solvents	Dichloromethane, Chloroform	Freely Soluble	p-Toluenesulfonyl chloride is "freely soluble" in chloroform. These solvents effectively solvate the aromatic ring.
Ethers	Diethyl Ether, Tetrahydrofuran (THF)	Soluble	4-Chlorobenzenesulfonyl chloride is "very soluble" in ether. <a href="#">[5]</a> THF is also expected to be an excellent solvent.
Ketones	Acetone	Soluble	p-Toluenesulfonyl chloride is soluble in acetone. <a href="#">[6]</a> The polar nature of the ketone carbonyl group interacts favorably with the sulfonyl group.
Alcohols	Ethanol, Methanol	Soluble (with reaction)	p-Toluenesulfonyl chloride is "freely soluble" in ethanol.

However, sulfonyl chlorides react with alcohols to form sulfonate esters, especially upon heating or extended contact.

Sulfonyl chlorides are generally insoluble in water and undergo hydrolysis.<sup>[7][8]</sup> The low solubility kinetically protects the bulk material from rapid hydrolysis, often causing it to precipitate from aqueous reaction mixtures.<sup>[9]</sup>

Aqueous Systems

Water

Insoluble (with slow reaction)

## Causality Behind Solubility Behavior: Key Influencing Factors

- **Molecular Structure and Polarity:** The molecule's overall solubility is a balance between the nonpolar benzene ring and the highly polar sulfonyl chloride group. Organic solvents with intermediate polarity, or those capable of interacting with the aromatic system (like toluene and chloroform), are excellent at solvating the entire molecule.
- **Reactivity in Protic Solvents (Hydrolysis):** The most critical factor governing the use of this compound is its reactivity towards protic solvents like water and alcohols. The sulfur atom of the sulfonyl chloride is highly electrophilic and readily attacked by nucleophiles.
  - **In Water:** It undergoes hydrolysis to form the corresponding 4-(chloromethyl)benzenesulfonic acid and hydrochloric acid. This reaction is often slow in cold water due to the compound's low solubility but accelerates significantly with heat.<sup>[10]</sup>

- In Alcohols: It undergoes alcoholysis to form sulfonate esters. This is a synthetically useful reaction but precludes the use of alcohols as inert solvents for storage or recrystallization.
- Temperature Effects: For aprotic organic solvents, the solubility of solid **4-(chloromethyl)benzene-1-sulfonyl chloride** is expected to increase with temperature, following general thermodynamic principles. This can be exploited for recrystallization procedures. However, in protic solvents, increasing the temperature will dramatically increase the rate of decomposition (solvolysis) and should be avoided unless the reaction is intended.[6]

## Experimental Determination of Thermodynamic Solubility

For applications requiring precise quantitative solubility data, direct experimental measurement is necessary. The "shake-flask" method is the gold standard for determining the thermodynamic solubility of solid compounds and is highly recommended.[6]

### Protocol: Shake-Flask Method for Solubility Determination

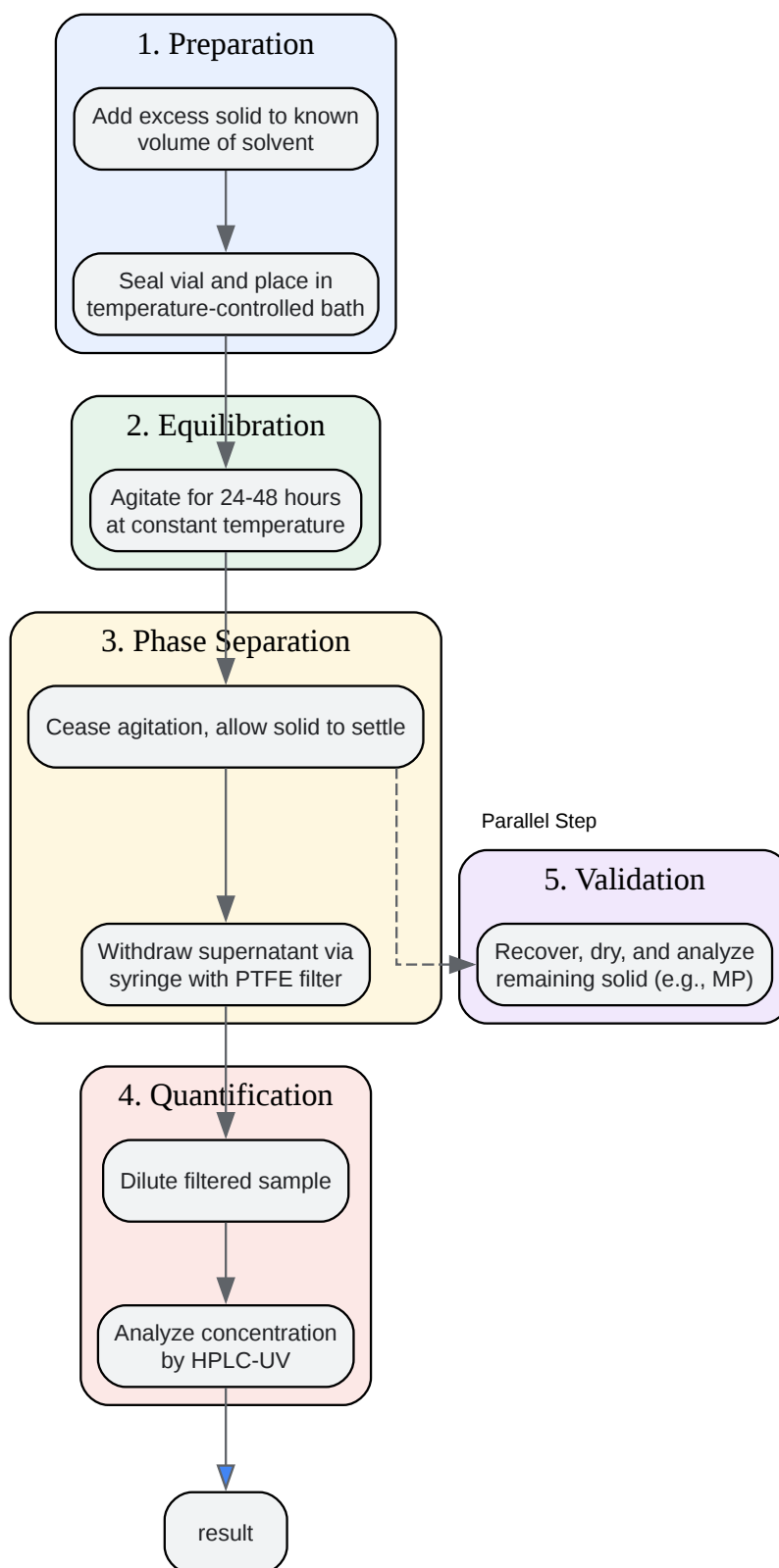
This protocol provides a self-validating system to ensure equilibrium is reached and accurately measured.

- Preparation: Add an excess amount of **4-(chloromethyl)benzene-1-sulfonyl chloride** to a known volume of the selected anhydrous solvent in a sealed vial at a constant, recorded temperature. The presence of visible, undissolved solid is crucial.
- Equilibration: Agitate the vial using a shaker or magnetic stirrer in a temperature-controlled bath for a sufficient period (e.g., 24-48 hours) to ensure the solution reaches thermodynamic equilibrium. Causality: Insufficient time will lead to an underestimation of solubility. The goal is to achieve a saturated solution where the rate of dissolution equals the rate of crystallization.
- Phase Separation: Cease agitation and allow the solid to settle. Carefully withdraw a sample of the supernatant using a syringe fitted with a solvent-compatible filter (e.g., PTFE).

Causality: Filtration is critical to prevent undissolved solid particles from entering the analytical sample, which would falsely inflate the measured concentration.

- Quantification: Dilute the filtered sample with a suitable solvent to a concentration within the linear range of an analytical instrument. Analyze the concentration using a validated method such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- Mass Balance Validation: Recover the remaining undissolved solid from the vial, dry it, and analyze its identity (e.g., by melting point or spectroscopy). Trustworthiness: This step confirms that the compound did not degrade or undergo polymorphic transformation during the equilibration period, validating the integrity of the measurement.
- Calculation: Use the measured concentration and the dilution factor to calculate the solubility in the desired units (e.g., mg/mL or mol/L).

## Experimental Workflow Diagram



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